

Application Note & Protocol: Preparation of 1-Bromotetradecane-d4 Stock Solutions

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Compound of Interest

Compound Name: 1-Bromotetradecane-d4

Cat. No.: B582282

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Introduction

1-Bromotetradecane-d4 is a deuterated analog of 1-Bromotetradecane, an alkyl halide used in a variety of organic synthesis applications.^{[1][2][3]} Its applications include the synthesis of surfactants, pharmaceuticals, and other complex organic molecules where the introduction of a tetradecyl group is required.^{[1][2]} Deuterated standards like **1-Bromotetradecane-d4** are essential for use in mass spectrometry-based applications, serving as internal standards for quantitative analysis. Accurate preparation of stock solutions is the first and most critical step to ensure the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of **1-Bromotetradecane-d4** stock solutions for research and development applications.

Physicochemical and Safety Data

Researchers must be familiar with the properties and safety requirements of 1-Bromotetradecane before handling. The properties of the deuterated form are nearly identical to the non-deuterated compound.

Table 1: Physicochemical Properties of 1-Bromotetradecane

Property	Value	Reference
Molecular Formula	C₁₄H₂₅D₄Br (Isotopologue dependent)	N/A
Molecular Weight	Approx. 281.31 g/mol (for d4)	[4]
Appearance	Colorless to pale yellow liquid	[1][5][6][7]
Density	~0.932 g/mL at 25°C	[8]
Melting Point	5 - 6 °C	[5][7][8]
Boiling Point	175 - 178 °C at 20 mmHg	[5][7][8]

| Solubility | Insoluble in water; Soluble in organic solvents like Chloroform.[1][8] |[1][8] |

Table 2: Safety and Handling Information

Hazard	Precaution	Reference
Irritant	Irritating to eyes, respiratory system, and skin.[8]	[8]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and safety goggles.[5][7]	[5][7][9]
Handling	Avoid contact with skin and eyes.[5][7] Wash thoroughly after handling.[6][7][9]	[5][6][7][9]
Incompatibilities	Strong oxidizing agents, strong bases.[5][7][8]	[5][7][8]

| Storage | Store below +30°C in a dry, cool, and well-ventilated place.[6][7][8] |[6][7][8] |

Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mg/mL stock solution of **1-Bromotetradecane-d4** in chloroform. The quantities can be adjusted as needed for different target concentrations.

Materials and Equipment:

- **1-Bromotetradecane-d4**
- Anhydrous Chloroform (or other suitable organic solvent)
- Analytical balance
- 10 mL Class A volumetric flask
- Micropipettes
- Glass vials with PTFE-lined caps
- Vortex mixer

Procedure:

- **Safety First:** Don appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. All procedures should be performed inside a chemical fume hood.
- **Tare the Weighing Vessel:** Place a clean, dry glass vial on the analytical balance and tare its mass.
- **Weigh the Compound:** Carefully transfer approximately 100 mg of **1-Bromotetradecane-d4** into the tared vial using a micropipette. Record the exact mass.
- **Dissolution:** Add approximately 5 mL of chloroform to the vial containing the **1-Bromotetradecane-d4**. Cap the vial and vortex gently until the compound is fully dissolved.
- **Transfer to Volumetric Flask:** Quantitatively transfer the solution from the vial into a 10 mL Class A volumetric flask.

- **Rinse and Combine:** Rinse the original vial with small aliquots of chloroform (1-2 mL) two to three times, transferring the rinse to the volumetric flask each time to ensure all the compound is transferred.
- **Bring to Volume:** Carefully add chloroform to the volumetric flask until the bottom of the meniscus aligns with the calibration mark.
- **Homogenize:** Cap the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- **Storage:** Transfer the final stock solution into a clearly labeled amber glass vial with a PTFE-lined cap. The label should include the compound name, concentration, solvent, preparation date, and preparer's initials.
- **Store Properly:** Store the solution at room temperature or as recommended by the supplier, protected from light.^[4]

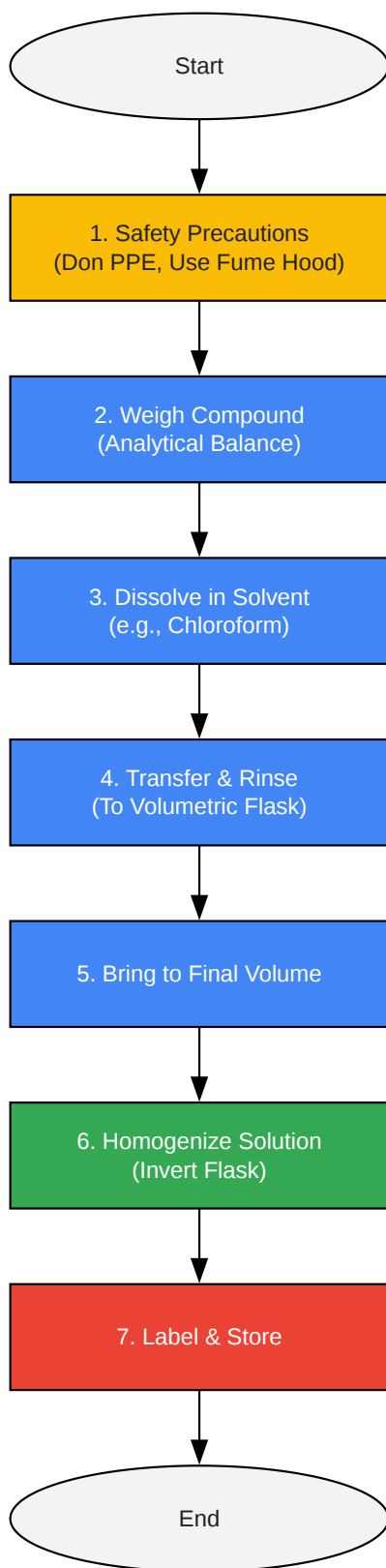
Table 3: Example Parameters for Stock Solution Preparation

Parameter	Example 1	Example 2
Target Concentration	10 mg/mL	25 mg/mL
Final Volume	10 mL	5 mL
Mass of 1-Bromotetradecane-d4	100 mg	125 mg

| Solvent | Chloroform | Chloroform |

Workflow Visualization

The following diagram illustrates the key steps in the preparation of the **1-Bromotetradecane-d4** stock solution.



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Caption: Workflow for preparing **1-Bromotetradecane-d4** stock solution.

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